

Technical Guide: Physicochemical Properties of 2-Isobutylthiazole

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the boiling point and solubility of **2-isobutylthiazole**, a key aroma compound found in tomatoes and used as a flavoring and fragrance agent.[1] The information herein is intended to support research, development, and quality control activities involving this compound.

Core Physicochemical Data

The boiling point and solubility are critical parameters for the handling, processing, and application of **2-isobutylthiazole**. A comprehensive summary of these properties is presented below.

Quantitative Data Summary



Property	Value	Conditions	Source(s)
Boiling Point	180 °C	At 760 mmHg	[2][3][4][5][6][7]
453.2 K	[8]		
Water Solubility	255.2 mg/L	At 25 °C (estimated)	[9]
General Solubility	Slightly soluble in water	-	[10][11]
Soluble in fats	-	[10][11]	
Soluble in alcohol	-	[9]	_
Soluble in organic solvents	-	[12]	_
Miscible with ethanol	At room temperature	[10]	_

Experimental Protocols

Detailed methodologies for the determination of boiling point and solubility are crucial for reproducing and verifying these key physicochemical properties. The following sections describe generalized experimental protocols applicable to liquid compounds like **2-isobutylthiazole**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[3] For a pure compound, the boiling point is a characteristic physical property.[3] Two common methods for its determination are the distillation method and the Thiele tube method.[5]

1. Distillation Method:

This method is suitable when a sufficient quantity of the liquid (typically >5 mL) is available.[5]

 Apparatus: A standard simple distillation apparatus is assembled, consisting of a distilling flask, a condenser, a receiving flask, and a thermometer.[2][5]



Procedure:

- The liquid sample and a few boiling chips are placed in the distilling flask.[5]
- The apparatus is heated, and the liquid is brought to a boil.[5]
- The thermometer bulb should be positioned so that it is surrounded by the vapor of the boiling liquid to ensure an accurate reading of the vapor temperature.
- The temperature is recorded when the vapor temperature is constant and the liquid is distilling at a steady rate. This constant temperature is the boiling point.
- The atmospheric pressure should be recorded as the boiling point is pressure-dependent.
 [5]
- 2. Thiele Tube Method (Capillary Method):

This micro-method is ideal when only a small amount of the sample is available.[3][5]

- Apparatus: A Thiele tube, a thermometer, a small test tube (or sample tube), and a capillary tube sealed at one end.[5]
- Procedure:
 - A small amount of the liquid sample is placed in the small test tube.
 - The capillary tube is inverted and placed inside the sample tube.
 - The sample tube is attached to the thermometer, which is then placed in the Thiele tube containing heating oil.[5]
 - The Thiele tube is gently heated, causing the air trapped in the capillary tube to bubble out.[3][5]
 - Heating is continued until a steady stream of bubbles emerges from the capillary tube.
 - The heat is then removed, and the apparatus is allowed to cool.



 The temperature at which the liquid is drawn into the capillary tube is the boiling point of the sample.[3][5]

Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. The solubility of organic compounds is typically determined in various solvents to understand their polarity and potential applications.

1. Qualitative Solubility Testing:

This method provides a general understanding of the compound's solubility in different solvents.

- Procedure:
 - Place a small, measured amount of the solute (e.g., a few drops of liquid or a few milligrams of a solid) into a test tube.
 - Add a small volume of the solvent (e.g., 1 mL) to the test tube.
 - Shake the test tube vigorously for 10-20 seconds.[9]
 - Observe whether the solute dissolves completely. If the liquid solute forms a single layer with the solvent, they are considered miscible (soluble). If two layers form, they are immiscible (insoluble).[9]
 - This procedure is repeated with a range of solvents, such as water, dilute acid (e.g., 5% HCl), dilute base (e.g., 5% NaOH), and organic solvents (e.g., ethanol, diethyl ether, hexane).[12]
- 2. Quantitative Determination of Water Solubility:

This method aims to determine the exact concentration of a solute that can dissolve in water at a specific temperature.

• Procedure:



- An excess amount of 2-isobutylthiazole is added to a known volume of water in a container.
- The mixture is agitated at a constant temperature for a sufficient period to ensure equilibrium is reached.
- The undissolved portion is then separated from the saturated solution by filtration or centrifugation.
- The concentration of 2-isobutylthiazole in the clear, saturated solution is determined using an appropriate analytical technique, such as gas chromatography (GC) or highperformance liquid chromatography (HPLC).

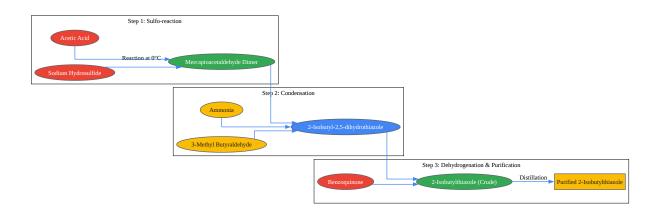
Process Workflows

While **2-isobutylthiazole** is not known to be involved in biological signaling pathways, its synthesis and analysis are critical processes for its application. The following diagrams illustrate a general workflow for each.

Synthesis of 2-Isobutylthiazole

A reported method for the synthesis of **2-isobutylthiazole** involves a multi-step process starting from sodium hydrosulfide and acetic acid.[4]





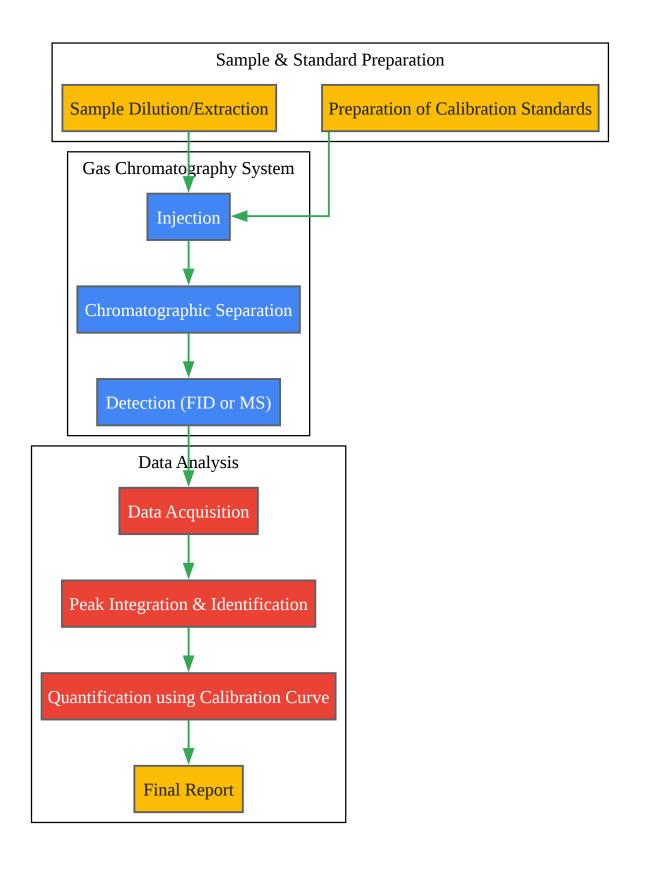
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A generalized workflow for the synthesis of **2-isobutylthiazole**.

Gas Chromatography Analysis Workflow

Gas chromatography (GC) is a common analytical technique for the separation and quantification of volatile compounds like **2-isobutylthiazole**.





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A typical workflow for the analysis of **2-isobutylthiazole** by gas chromatography.



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